

Application Notes and Protocols for Ro 22-3581

Stock Solutions in DMSO

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Compound of Interest

Compound Name: Ro 22-3581

Cat. No.: B154647

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This document provides detailed procedures for the preparation, storage, and use of stock solutions of **Ro 22-3581**, a selective thromboxane synthetase inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent.

Chemical and Physical Properties

Ro 22-3581, also known as 4'-(Imidazol-1-yl) acetophenone, is a small molecule inhibitor of thromboxane synthetase. Its key properties are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	10041-06-2	
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	
Molecular Weight	186.21 g/mol	[1]
Appearance	White to yellow powder	[2]
Melting Point	112-114 °C	[2]
Solubility	Soluble in DMSO	

Preparation of Ro 22-3581 Stock Solutions in DMSO

Accurate preparation of stock solutions is critical for obtaining reproducible results in downstream experiments. The following table provides the required volumes of DMSO to prepare common stock concentrations from standard vial sizes of **Ro 22-3581**.

Desired Stock Concentration	Mass of Ro 22-3581	Volume of DMSO to Add
1 mM	1 mg	5.37 mL
5 mM	1 mg	1.07 mL
10 mM	1 mg	537 μ L
1 mM	5 mg	26.85 mL
5 mM	5 mg	5.37 mL
10 mM	5 mg	2.69 mL
1 mM	10 mg	53.70 mL
5 mM	10 mg	10.74 mL
10 mM	10 mg	5.37 mL

Experimental Protocol: Preparation of a 10 mM Ro 22-3581 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution from 1 mg of **Ro 22-3581**.

Materials:

- **Ro 22-3581** powder (1 mg)
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Water bath or heat block, sonicator

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or a designated clean area to minimize contamination, especially for cell-based assays.
- Weighing the Compound: If starting from a bulk powder, accurately weigh 1 mg of **Ro 22-3581**. Commercial sources often provide the compound in pre-weighed vials.
- Adding DMSO: Using a calibrated micropipette, add 537 μL of anhydrous/sterile DMSO to the vial containing 1 mg of **Ro 22-3581**.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved.
 - If dissolution is slow, gently warm the solution to 37°C for a short period and vortex again. Sonication in an ultrasonic bath can also be used to aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents multiple freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Application Protocols

For in vitro experiments, the DMSO stock solution is typically diluted directly into the cell culture medium to the desired final concentration.

Protocol:

- Thaw a single aliquot of the **Ro 22-3581** DMSO stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the final desired concentration in your cell culture medium.
- Perform a serial dilution of the DMSO stock in cell culture medium to minimize the final DMSO concentration. It is recommended to keep the final DMSO concentration below 0.5% (v/v) to avoid solvent-induced cellular toxicity.
- Add the diluted **Ro 22-3581** to your cell cultures and gently mix.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

For animal studies, the DMSO stock solution is often formulated with other excipients to improve solubility and reduce toxicity upon administration.

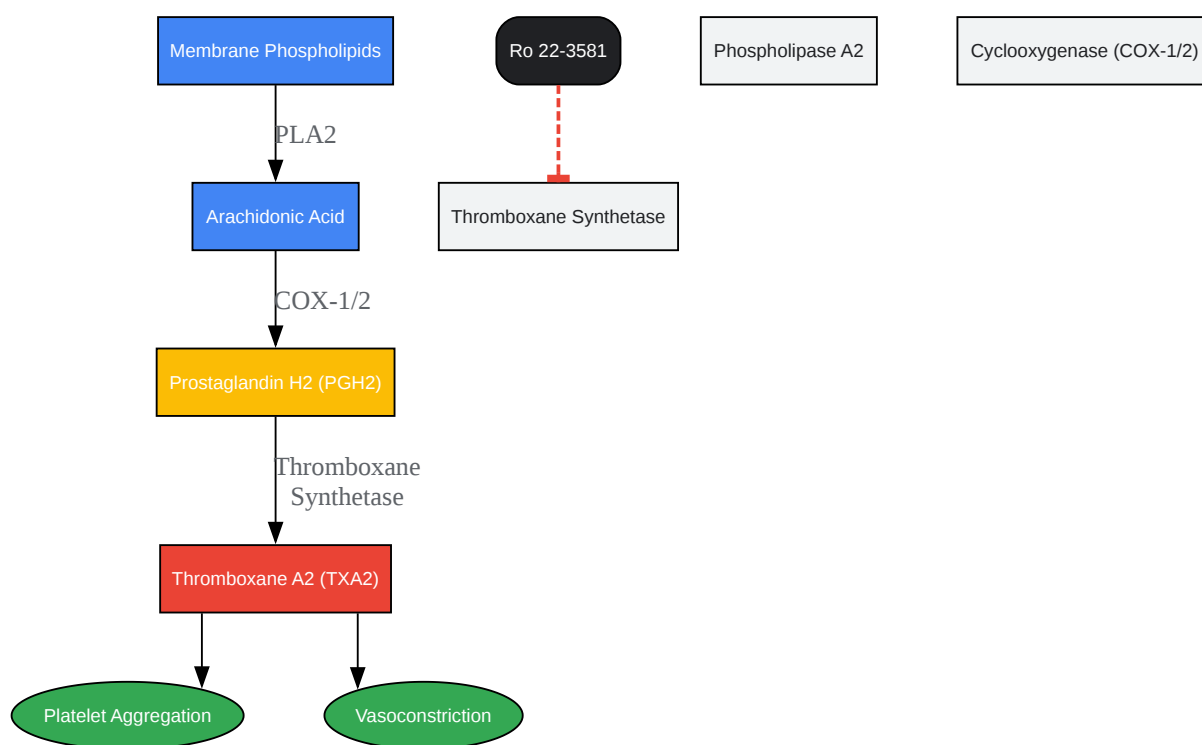
Protocol:

- Thaw a single aliquot of the **Ro 22-3581** DMSO stock solution.
- Prepare a vehicle solution. A common formulation consists of DMSO, PEG300, Tween 80, and sterile water or saline. The exact ratios may need to be optimized for your specific application and animal model. A typical starting point could be a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile water.
- To prepare the final formulation, first add the required volume of the **Ro 22-3581** DMSO stock to the PEG300 and mix well.
- Add the Tween 80 and mix until the solution is clear.
- Finally, add the sterile water or saline and mix thoroughly.

- The final formulation should be a clear, homogenous solution.

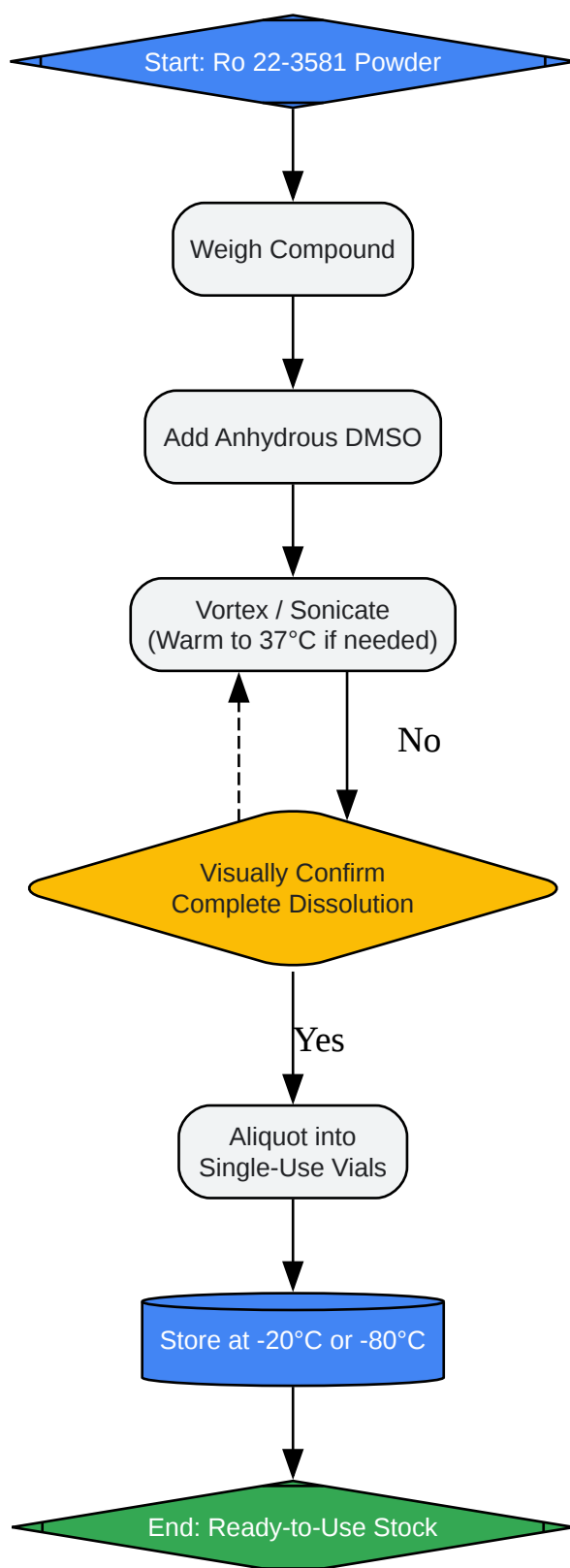
Signaling Pathway and Experimental Workflow

Ro 22-3581 is a selective inhibitor of thromboxane synthetase, a key enzyme in the arachidonic acid cascade that leads to the production of thromboxane A2 (TXA2). TXA2 is a potent mediator of platelet aggregation and vasoconstriction.



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Caption: Mechanism of action of **Ro 22-3581**.



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References

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- 2. iacuc.wsu.edu [iacuc.wsu.edu]
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